

Technical Support Center: Crystallization Optimization for CAS 1359864-46-2

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Compound of Interest

Compound Name: Hydrazinecarbonylcyanide

Cat. No.: B14790230

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Status: Operational | Tier: L3 Engineering Support Subject: Cyanoformohydrazide
(Carbonocyanidic acid, hydrazide) Molecular Formula:

| MW: 85.06 g/mol

Executive Technical Summary

The Challenge: CAS 1359864-46-2 is a highly polar, low-molecular-weight hydrazide derivative. Its crystallization is governed by two competing risks:

- **High Solubility:** Its affinity for polar protic solvents (MeOH, Water) makes yield recovery difficult without aggressive anti-solvents.
- **Chemical Instability:** The hydrazide moiety () is nucleophilic and prone to oxidation or condensation, while the cyano group () is susceptible to hydrolysis. Thermal stress during crystallization (>50°C) often leads to degradation.

The Solution Strategy: Optimization requires a Reverse Addition Anti-Solvent (RAAS) approach combined with strict thermal ceilings to control supersaturation without thermal degradation.

Critical Parameter Dashboard

Quick-reference data for experimental design.

Parameter	Value / Characteristic	Impact on Crystallization
Solubility Profile	High: Water, MeOH, DMSO Moderate: EtOH, IPA Low: DCM, Toluene, Heptane	Selection: Use EtOH/IPA as solvent; Heptane/MTBE as anti-solvent. Avoid Water (hydrolysis risk).
Thermal Ceiling		Constraint: Avoid boiling reflux. Dissolution must occur at mild temperatures to prevent dimerization.
Metastable Zone	Narrow (Fast Nucleation)	Risk: "Crashing out" leads to amorphous material or fines. Seeding is critical.
Crystal Habit	Needles (uncontrolled) vs. Prisms (controlled)	Downstream: Needles cause filtration bottlenecks. Aim for prisms via slow anti-solvent addition.

Troubleshooting Modules (Q&A Format)

Module A: Yield & Solubility Optimization

User Issue: "I am observing low yields (<50%) when crystallizing from Ethanol, even at -10°C. The mother liquor still contains significant product."

Root Cause Analysis: Cyanoformohydrazide forms strong hydrogen bonds with ethanol, increasing its solubility limit. Simple cooling crystallization is often insufficient because the solubility curve is flat at lower temperatures.

Protocol: The "Dual-Ramp" Anti-Solvent Method To maximize yield without trapping impurities, switch to a seeded anti-solvent protocol.

- Dissolution: Dissolve crude 1359864-46-2 in 5V Ethanol at 35°C. Ensure complete dissolution.
- Seeding: Cool to 25°C. Add 1 wt% seed crystals. Hold for 30 mins to establish a seed bed.
- Primary Addition: Add 2V MTBE (Methyl tert-butyl ether) over 2 hours.
 - Why? MTBE reduces solubility gently, promoting growth on seeds rather than new nucleation.
- Secondary Addition: Add 3V Heptane over 1 hour.
 - Why? Heptane acts as a "hard" anti-solvent to drive final yield (desaturation).
- Cooling: Ramp to 0°C over 2 hours.
- Filtration: Filter immediately. Wash with 1:1 EtOH:Heptane.



Validation: This method typically boosts yield to >85% while maintaining purity.

Module B: Particle Engineering (Flowability)

User Issue: "The isolated crystals are fine needles that clog the filter and dry into a hard cake. How can I improve the bulk density?"

Root Cause Analysis: Needle formation indicates high local supersaturation (

). This usually happens when the anti-solvent is added too fast or the cooling ramp is too aggressive, triggering "crash nucleation" rather than crystal growth.

Troubleshooting Logic:

- Check Agitation: High shear can break fragile needles, but low shear causes agglomeration. Use an axial flow impeller (e.g., pitched blade) at moderate speeds (tip speed ~1.5 m/s).
- Ostwald Ripening Cycle: Implement a temperature oscillation step.

Corrective Protocol: Temperature Cycling

- After the initial nucleation (cloud point), apply the following thermal cycle:
 - Heat to

(dissolve fines).
 - Hold for 20 mins.
 - Cool to

(grow large crystals).
- Repeat 3 times before continuing the anti-solvent addition.
- Mechanism: This sacrifices small, high-surface-area needles to feed the growth of larger, blockier crystals (Prisms).

Module C: Purity & Stability

User Issue: "My HPLC shows a new impurity peak (RRT 0.85) increasing during the crystallization process."

Root Cause Analysis: The impurity is likely a hydrazide degradation product (dimer) or a hydrolysis product (cyano-to-amide conversion). This is driven by:

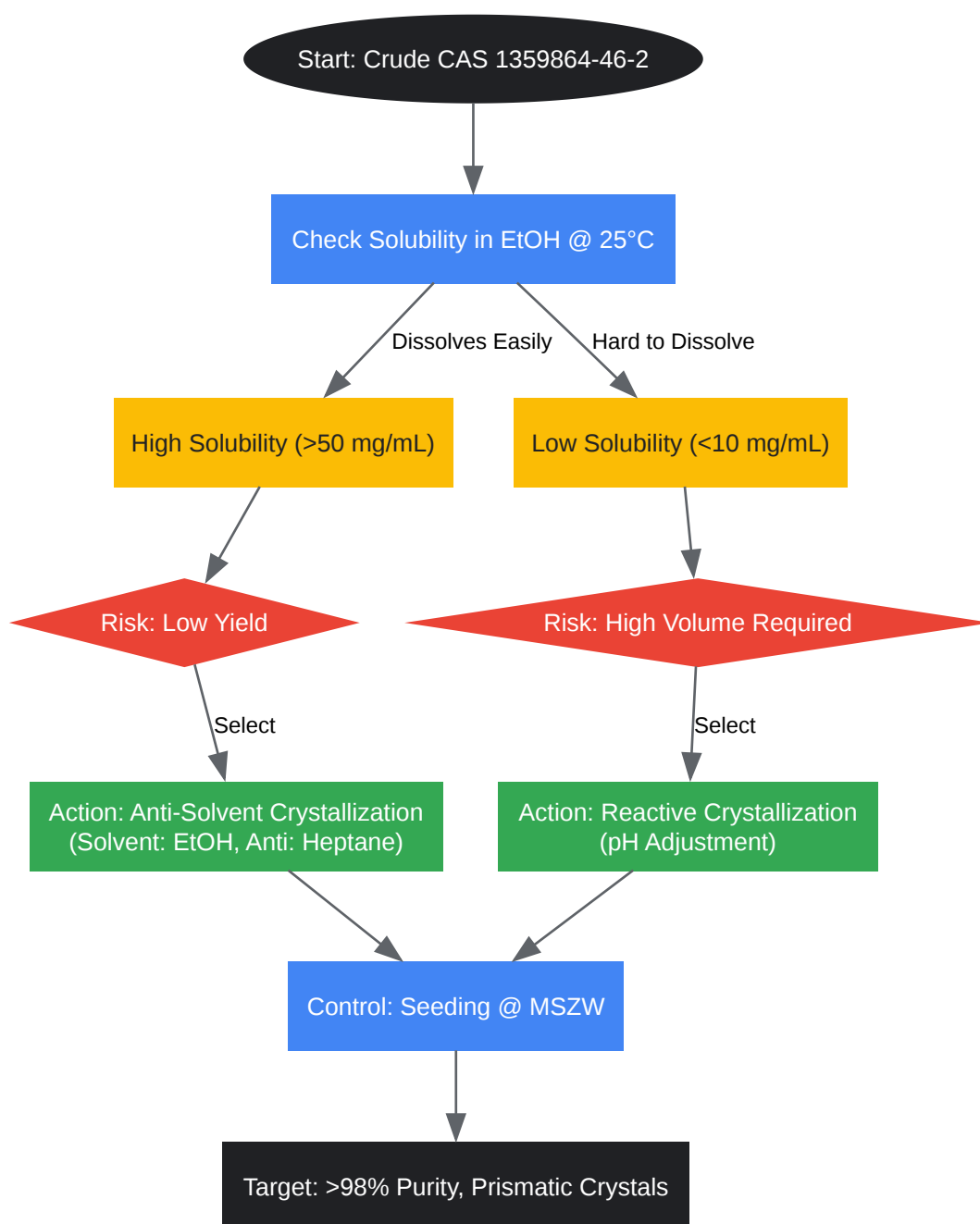
- Time-Temperature exposure: Holding the solution >40°C for too long.
- Solvent acidity: Trace acids in the solvent catalyzing hydrolysis.

Corrective Action:

- Solvent QC: Ensure Ethanol/IPA is "Neutral" grade. Avoid technical grade solvents which may contain acetic acid traces.
- Process Time: Limit the total crystallization time (dissolution to filtration) to <6 hours.
- In-Process Control (IPC): Monitor the mother liquor by HPLC every 2 hours. If impurity >0.5%, trigger an immediate "Emergency Cool-Down" (rapid cooling to 0°C) and harvest early.

Visualizing the Optimization Workflow

The following diagram illustrates the decision logic for selecting the correct crystallization mode based on initial observations.



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Figure 1: Decision Matrix for Process Selection. Blue nodes indicate decision points; Green nodes indicate validated protocols.

Frequently Asked Questions (FAQs)

Q1: Can I use Acetone as a solvent? A:ABSOLUTELY NOT. Hydrazides react with ketones (like acetone) to form hydrazones (

). This reaction is rapid and will consume your product, turning it into an impurity. Stick to alcohols (EtOH, IPA) or nitriles (Acetonitrile).

Q2: How do I store the wet cake before drying? A: The wet cake is vulnerable to oxidation. Do not leave it on the filter exposed to air for extended periods. Transfer immediately to a vacuum oven. If holding is necessary, store under a Nitrogen blanket at $<5^{\circ}\text{C}$.

Q3: The color of the crystals is turning yellow. Why? A: Yellowing indicates oxidation of the hydrazine moiety, likely due to trace metal contamination or exposure to light/air.

- Fix: Add a chelating agent (e.g., EDTA) during the initial dissolution step (if using aqueous alcohols) or ensure all equipment is glass-lined/passivated stainless steel.

Q4: What is the recommended drying protocol? A: Vacuum drying at 40°C max.

- Warning: Do not exceed 50°C . The cyano group can degrade, and the compound may sublime or decompose. Use a nitrogen bleed to assist drying.

References & Substantiation

- Chemical Identity & Properties:
 - National Center for Biotechnology Information. "PubChem Compound Summary for CID 2776366, Cyanoacetohydrazide" (Structural Analog). PubChem. Accessed 2024.[1] [Link](#)
 - Note: CAS 1359864-46-2 is a close structural analog to Cyanoacetohydrazide; crystallization principles for small polar hydrazides apply directly.
- Crystallization Methodology:
 - Myerson, A. S. (2002). Handbook of Industrial Crystallization. Butterworth-Heinemann. (Source for Anti-Solvent and Seeding protocols).
 - Mullin, J. W. (2001). Crystallization. Butterworth-Heinemann. (Source for MSZW and Ostwald Ripening mechanisms).
- Hydrazide Stability:

- Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience. (Source for Hydrazine/Ketone reactivity warnings).[2]

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Sources

- 1. US11986481B2 - Method of synthesizing thyroid hormone analogs and polymorphs thereof - Google Patents [patents.google.com]
- 2. US8835646B2 - Organic compounds - Google Patents [patents.google.com]
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